

# Technical Guide: Molecular Weight of (4-(Pyridin-2-yl)phenyl)methanamine

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## Compound of Interest

Compound Name: (4-(Pyridin-2-yl)phenyl)methanamine

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This document provides a detailed analysis of the molecular weight of the chemical compound **(4-(Pyridin-2-yl)phenyl)methanamine**, a bifunctional aromatic amine of interest in medicinal chemistry and organic synthesis.

## Compound Identification

- Systematic Name: **(4-(Pyridin-2-yl)phenyl)methanamine**
- Molecular Formula:  $C_{12}H_{12}N_2$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Structure: The molecule consists of a pyridine ring and a methanamine group ( $-CH_2NH_2$ ) attached at the para (1,4) positions of a central phenyl ring.

## Molecular Weight and Composition

The molecular weight is a fundamental physical property derived from the molecular formula. It is calculated by summing the atomic weights of the constituent atoms. The elemental composition and corresponding weights are detailed in the table below.

Element	Symbol	Count	Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	12	12.011	144.132
Hydrogen	H	12	1.008	12.096
Nitrogen	N	2	14.007	28.014
Total	26	184.242		

Based on this, the calculated molecular weight of **(4-(Pyridin-2-yl)phenyl)methanamine** is 184.24 g/mol .<sup>[1][2][4][5]</sup> This value is consistent with data found in chemical databases such as PubChem.<sup>[2][4][5]</sup> The monoisotopic mass is 184.100048391 Da.<sup>[2][4][5]</sup>

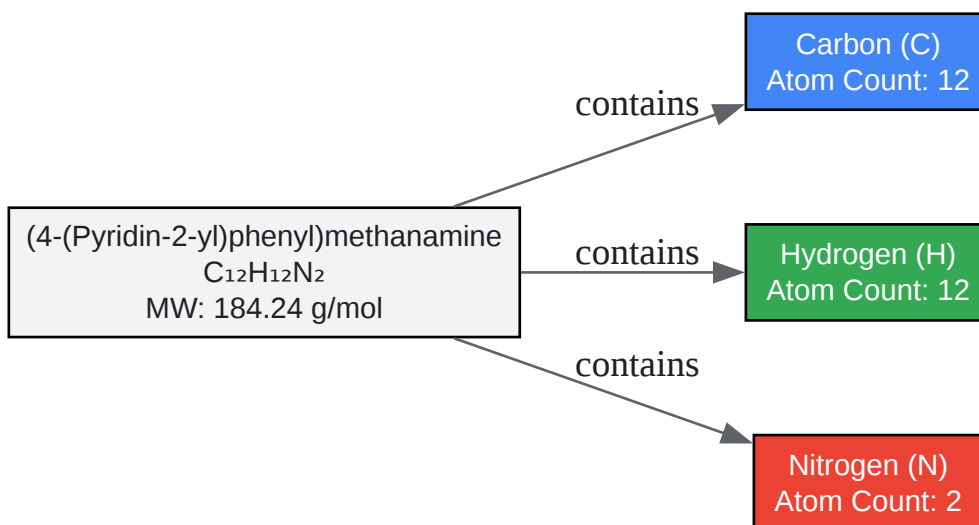
## Methodology for Calculation

The molecular weight presented is a theoretical value derived from the compound's molecular formula (C<sub>12</sub>H<sub>12</sub>N<sub>2</sub>). The calculation is based on the standard atomic weights of carbon, hydrogen, and nitrogen as established by the International Union of Pure and Applied Chemistry (IUPAC).

Experimental Verification: While this guide provides the calculated theoretical molecular weight, experimental verification is typically achieved through mass spectrometry. This technique measures the mass-to-charge ratio of ions and can provide a highly accurate experimental mass that confirms the compound's identity and purity.

## Logical Representation of Molecular Composition

The following diagram illustrates the relationship between the parent compound and its elemental components, which form the basis of the molecular weight calculation.



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Caption: Elemental composition of **(4-(Pyridin-2-yl)phenyl)methanamine**.

This document is intended for informational purposes for a technical audience. The data presented is based on established chemical principles and publicly available information.

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## References

- 1. [4-(Pyridin-4-yl)phenyl]methanamine | 486437-10-9 | Benchchem [benchchem.com]
- 2. [4-(Pyridin-4-yl)phenyl]methanamine | C<sub>12</sub>H<sub>12</sub>N<sub>2</sub> | CID 22394465 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. 4-Phenyl-2-pyridinemethanamine | C<sub>12</sub>H<sub>12</sub>N<sub>2</sub> | CID 19863500 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Phenyl(pyridin-2-yl)methanamine | C<sub>12</sub>H<sub>12</sub>N<sub>2</sub> | CID 2775258 - PubChem [pubchem.ncbi.nlm.nih.gov]

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